

"sodium cyanide CAS number and molecular formula"

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Compound of Interest

Compound Name: Sodium cyanide

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Sodium Cyanide: A Comprehensive Technical Guide

An In-depth Examination of its Properties, Synthesis, and Applications for Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium cyanide (NaCN) is a highly toxic inorganic compound with significant applications in various industrial and research settings. This technical guide provides a comprehensive overview of its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and an exploration of its mechanism of action as a potent inhibitor of cellular respiration. This document is intended to serve as a critical resource for professionals in research, drug development, and chemical synthesis, offering detailed methodologies and safety considerations.

Core Properties of Sodium Cyanide

Sodium cyanide is a white, water-soluble solid.^[1] It is an inorganic salt with the chemical formula NaCN. Due to its high toxicity, it must be handled with extreme care.^[2]

Physicochemical Data

A summary of the key quantitative data for **sodium cyanide** is presented in Table 1 for easy reference and comparison.

Property	Value	Reference
CAS Number	143-33-9	[1]
Molecular Formula	NaCN	[1]
Molar Mass	49.0072 g/mol	[1]
Appearance	White solid	[1]
Density	1.595 g/cm ³	[1]
Melting Point	563.7 °C (1,046.7 °F; 836.9 K)	[1]
Boiling Point	1,496 °C (2,725 °F; 1,769 K)	[1]
Solubility in Water	48.15 g/100 mL (10 °C); 63.7 g/100 mL (25 °C)	[1]
Odor	Faint, bitter almond-like	[1]

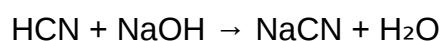
Experimental Protocols

Detailed methodologies for the synthesis of **sodium cyanide** and its application in key chemical transformations are provided below. All procedures involving **sodium cyanide** must be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Synthesis of Sodium Cyanide

Sodium cyanide is commercially produced by the neutralization of hydrogen cyanide with sodium hydroxide.[1]

Reaction:



Procedure:

- A solution of sodium hydroxide (NaOH) in water is prepared in a suitable reaction vessel equipped with a stirrer and a cooling system.
- Gaseous or liquid hydrogen cyanide (HCN) is carefully added to the stirred NaOH solution. The reaction is exothermic, and the temperature should be controlled to prevent the polymerization of HCN and decomposition of the product.
- The resulting aqueous solution of **sodium cyanide** can be used directly or evaporated to obtain solid NaCN crystals.

Preparation of Nitriles from Alkyl Halides

Sodium cyanide is a key reagent in the synthesis of nitriles via nucleophilic substitution of alkyl halides. This reaction is a valuable method for carbon chain extension.

Reaction:



Detailed Protocol for the Synthesis of Valeronitrile:

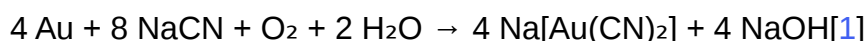
- To a rapidly stirred, partially soluble mixture of **sodium cyanide** (53 g, 1.08 moles) in dimethyl sulfoxide (250 ml), add 1-chlorobutane (93 g, 1 mole) over 10-15 minutes at 80°C. [\[3\]](#)
- The reaction is exothermic; maintain the temperature at $140 \pm 5^\circ\text{C}$ by cooling with a water bath if necessary.[\[3\]](#)
- After the addition of 1-chlorobutane is complete, the temperature will drop, indicating the reaction is nearing completion.[\[3\]](#)
- Cool the brown reaction mixture and dilute it with approximately 1000 ml of water.[\[3\]](#)
- Extract the aqueous mixture with ether (3 x 150 ml).[\[3\]](#)
- Wash the combined pale yellow ether extracts.[\[3\]](#)
- Purify the resulting crude product by distillation to obtain valeronitrile.

Gold Cyanidation Process

The extraction of gold from low-grade ores is a major industrial application of **sodium cyanide**.

[1] The process, known as cyanidation, involves the leaching of gold with a dilute solution of **sodium cyanide** in the presence of oxygen.[4][5]

Reaction:



General Procedure:

- **Ore Preparation:** The gold-bearing ore is first crushed and ground to a fine powder to increase the surface area for leaching.[6][7]
- **Leaching:** The finely ground ore is mixed with a dilute solution of **sodium cyanide** (typically 0.03-0.05% NaCN) in large tanks.[5] The pH of the slurry is adjusted to 10-11 with lime to prevent the formation of toxic hydrogen cyanide gas.[5] The mixture is agitated and aerated to facilitate the dissolution of gold.[5]
- **Gold Recovery:** The dissolved gold-cyanide complex is recovered from the solution. Common methods include:
 - **Carbon-in-Pulp (CIP) / Carbon-in-Leach (CIL):** Activated carbon is added to the slurry to adsorb the gold-cyanide complex.[5][7] The gold-laden carbon is then separated from the pulp.
 - **Zinc Precipitation (Merrill-Crowe process):** Zinc dust is added to the clear gold-bearing solution to precipitate the gold.[4][7]
- **Refining:** The recovered gold is then further refined by smelting.

Mechanism of Action: Inhibition of Cellular Respiration

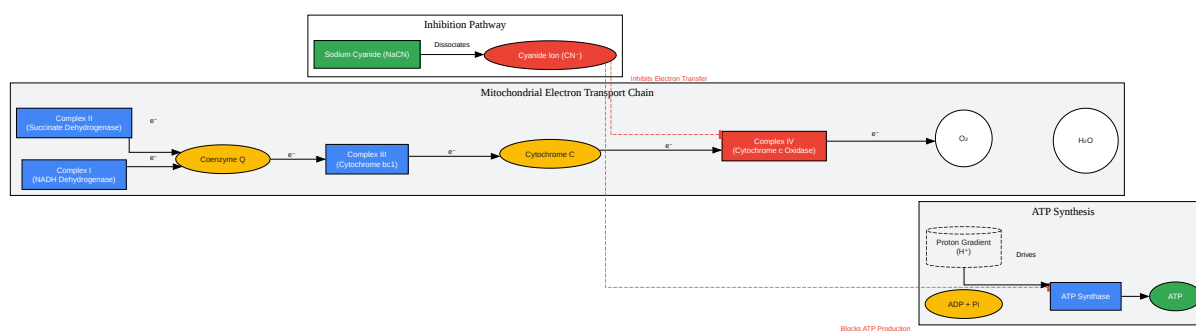
Sodium cyanide is a potent and rapidly acting poison due to its ability to inhibit cellular respiration.[1] The cyanide ion (CN^-) specifically targets and binds to the ferric (Fe^{3+}) ion in

cytochrome c oxidase (Complex IV) of the mitochondrial electron transport chain.[8][9]

This binding prevents the transfer of electrons from cytochrome c oxidase to oxygen, the final electron acceptor in aerobic respiration.[8] As a result, the electron transport chain is halted, and the cell can no longer produce ATP aerobically.[8][9] Tissues that are highly dependent on aerobic respiration, such as the central nervous system and the heart, are particularly vulnerable to the effects of cyanide poisoning.

Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of **sodium cyanide** on the mitochondrial electron transport chain.



MTT Assay Workflow for Sodium Cyanide Cytotoxicity

1. Seed cells in a 96-well plate and allow to attach overnight.

2. Treat cells with varying concentrations of Sodium Cyanide.

3. Incubate for a defined period (e.g., 24 hours).

4. Add MTT reagent to each well.

5. Incubate to allow formazan crystal formation.

6. Add solubilization solution (e.g., DMSO) to dissolve crystals.

7. Measure absorbance at 570 nm using a plate reader.

8. Analyze data to determine cell viability and IC_{50} .

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